

# An In-depth Technical Guide to Trideca-4,7-diynal

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## Compound of Interest

Compound Name: Trideca-4,7-diynal

Cat. No.: B14405806

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## Abstract

**Trideca-4,7-diynal** is a polyynes aldehyde whose specific properties and biological activities are not extensively documented in publicly available literature. However, based on the known characteristics of polyynes and unsaturated aldehydes, it holds potential for investigation in medicinal chemistry and drug development. This technical guide provides a summary of the available information for **Trideca-4,7-diynal**, including its chemical properties and CAS number. Due to the limited specific data, this document also presents general experimental protocols for the synthesis of similar compounds and discusses the known biological activities of the broader class of polyynes. This guide aims to serve as a foundational resource for researchers interested in exploring the potential of **Trideca-4,7-diynal** and related polyynes compounds.

## Chemical and Physical Properties

Quantitative data for **Trideca-4,7-diynal** is sparse in the literature. The following table summarizes the known properties. For context, properties of the structurally related but more studied compound, (4Z,7Z)-Trideca-4,7-dienal, are included for comparison, although it should be noted that the presence of triple bonds in **Trideca-4,7-diynal** will significantly influence its chemical and physical behavior.

Table 1: Physicochemical Properties

Property	Trideca-4,7-diynal	(4Z,7Z)-Trideca-4,7-dienal (for comparison)
CAS Number	87681-30-9[1]	13552-95-9[2]
Molecular Formula	C <sub>13</sub> H <sub>18</sub> O	C <sub>13</sub> H <sub>22</sub> O[2]
Molecular Weight	190.28 g/mol	194.31 g/mol [2]
Boiling Point	Data not available	286.00 to 287.00 °C @ 760.00 mm Hg (estimated)[3]
Density	Data not available	Data not available
Solubility	Data not available	Insoluble in water[4]
Appearance	Data not available	Colorless to pale yellow liquid[4]

## Spectroscopic Data

Specific spectroscopic data (NMR, IR, Mass Spectrometry) for **Trideca-4,7-diynal** is not readily available. However, based on its structure, the following characteristic spectral features can be anticipated:

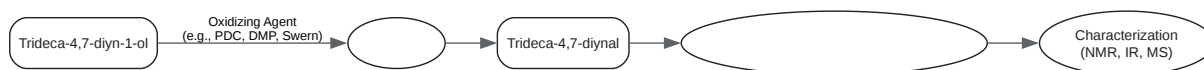
Table 2: Predicted Spectroscopic Features for **Trideca-4,7-diynal**

Spectroscopy	Predicted Features
$^1\text{H}$ NMR	- Aldehydic proton (CHO) signal around $\delta$ 9-10 ppm.[5][6] - Protons adjacent to the triple bonds and the aldehyde group would appear in the deshielded region.
$^{13}\text{C}$ NMR	- Carbonyl carbon (C=O) signal in the range of $\delta$ 190-215 ppm.[6][7] - Alkynyl carbons would appear in the range of $\delta$ 60-90 ppm.
IR Spectroscopy	- A strong C=O stretching vibration between $1660\text{-}1770\text{ cm}^{-1}$ . [7] - Characteristic aldehyde C-H stretches around $2720\text{ cm}^{-1}$ and $2820\text{ cm}^{-1}$ . [5][7] - $\text{C}\equiv\text{C}$ stretching vibrations, which may be weak or absent depending on the symmetry, typically appear around $2100\text{-}2260\text{ cm}^{-1}$ .
Mass Spectrometry	- A molecular ion peak corresponding to its molecular weight. - Fragmentation patterns characteristic of aldehydes, such as alpha-cleavage and McLafferty rearrangement.[5]

## Synthesis and Experimental Protocols

A specific, validated experimental protocol for the synthesis of **Trideca-4,7-diynal** is not described in the available literature. However, a plausible synthetic route would involve the oxidation of the corresponding alcohol, Trideca-4,7-diyn-1-ol. Several mild oxidation methods are suitable for converting primary alcohols to aldehydes without over-oxidation to a carboxylic acid. Below are detailed, representative protocols for such a transformation.

## General Workflow for the Synthesis of Trideca-4,7-diynal



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Caption: General synthetic workflow for **Trideca-4,7-diynal**.

## Experimental Protocol: Pyridinium Dichromate (PDC) Oxidation

Pyridinium dichromate (PDC) is a milder oxidizing agent than pyridinium chlorochromate (PCC) and is suitable for the oxidation of primary alcohols to aldehydes, especially for acid-sensitive substrates.[8]

Materials:

- Trideca-4,7-diyn-1-ol
- Pyridinium dichromate (PDC)[9]
- Anhydrous dichloromethane (DCM)
- Celite or molecular sieves[9][10]
- Sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Deionized water
- Brine solution

Procedure:

- To a stirred suspension of Trideca-4,7-diyn-1-ol (1 equivalent) and powdered molecular sieves (or Celite) in anhydrous dichloromethane (20 volumes) at room temperature under a nitrogen atmosphere, add pyridinium dichromate (PDC) (2.5 equivalents) portion-wise.[9]
- Stir the reaction mixture overnight at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC). A brown, tar-like precipitate will form as the reaction proceeds.[9][10]
- Upon completion, filter the reaction mixture through a pad of Celite, and wash the filter cake with dichloromethane.

- Combine the organic filtrates and wash sequentially with deionized water (10 volumes) and brine solution (5 volumes).[9]
- Dry the organic layer over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), filter, and concentrate the solvent under reduced pressure.
- The resulting crude **Trideca-4,7-diynal** can be purified by column chromatography on silica gel.

## Alternative Oxidation Protocols

- Swern Oxidation: This method uses dimethyl sulfoxide (DMSO) activated with oxalyl chloride at low temperatures ( $-78\text{ }^\circ\text{C}$ ), followed by the addition of a hindered base like triethylamine. [11][12] It is known for its mild conditions and tolerance of many functional groups.[11]
- Dess-Martin Periodinane (DMP) Oxidation: This reaction employs a hypervalent iodine reagent (DMP) and offers the advantages of being performed at room temperature with a simple workup.[13] It is highly selective and compatible with a wide range of sensitive functional groups.[13]

## Biological Activity and Potential Applications

While no specific biological activities have been reported for **Trideca-4,7-diynal**, the broader class of polyynes natural products is known for a wide range of biological effects.

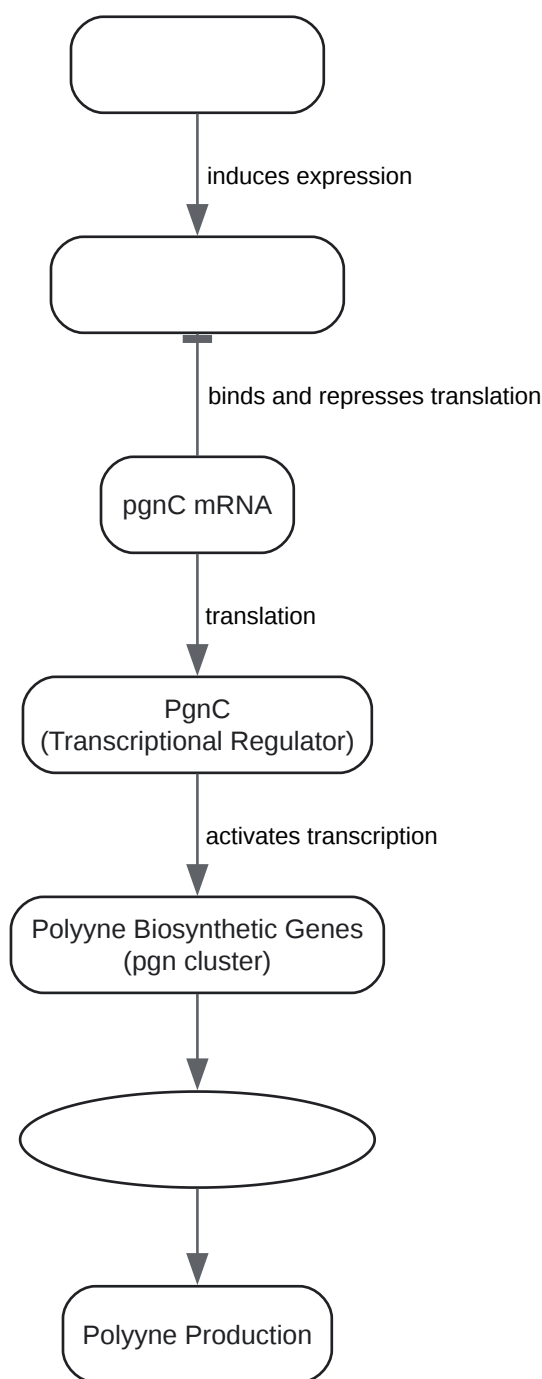
## Known Biological Activities of Polyynes

Polyynes isolated from various natural sources, including plants, fungi, and bacteria, have demonstrated significant biological activities, such as:

- Antimicrobial and Antifungal Properties: Many polyynes exhibit potent activity against a range of bacterial and fungal pathogens.[10]
- Antiviral Activity: Some polyynes have been investigated for their antiviral effects.
- Cytotoxic and Anticancer Activity: Certain polyynes have shown cytotoxicity against various cancer cell lines, making them of interest in oncology research.

## Potential Signaling Pathways and Mechanisms of Action

The precise mechanisms of action for most polyynes are not fully elucidated. However, their reactivity, often attributed to the electron-deficient nature of the conjugated triple bonds, suggests they may interact with various biological nucleophiles, including proteins and nucleic acids. For some bacterial polyynes, a proposed regulatory pathway for their biosynthesis has been described.



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Caption: A proposed regulatory pathway for polyynes biosynthesis in some bacteria.

## Safety and Handling

Specific safety data for **Trideca-4,7-diynal** is not available. As with any uncharacterized chemical, it should be handled with care in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety glasses, lab coat) should be worn. The reagents used in its synthesis, particularly chromium-based oxidizing agents like PDC, are toxic and should be handled with extreme caution.<sup>[9]</sup>

## Conclusion and Future Directions

**Trideca-4,7-diynal** is a largely uncharacterized polyynal aldehyde. While specific data on its properties and biological activity are lacking, its chemical structure suggests it may possess interesting biological activities, in line with other members of the polyynal family. This technical guide provides a starting point for researchers by summarizing the available information and presenting plausible synthetic methodologies. Further research is warranted to synthesize and characterize **Trideca-4,7-diynal**, and to investigate its potential as a lead compound in drug discovery programs, particularly in the areas of antimicrobial and anticancer research.

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